

An In-depth Technical Guide to (6S)-6-Ethyltetrahydro-2H-pyran-2-one

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Compound of Interest

Compound Name: 2H-Pyran-2-one, 6-ethyltetrahydro-, (6S)-

CAS No.: 108943-44-8

Cat. No.: B15060195

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Abstract

This technical guide provides a comprehensive overview of (6S)-6-ethyltetrahydro-2H-pyran-2-one, a chiral δ -lactone of interest in various scientific disciplines, including flavor and fragrance chemistry, as well as pharmaceutical research. This document details its chemical identity, physicochemical properties, synthesis, and analytical characterization. It is intended to serve as a valuable resource for researchers and professionals engaged in the study and application of this and related chiral molecules.

Chemical Identity and Synonyms

(6S)-6-Ethyltetrahydro-2H-pyran-2-one is a stereoisomer of 6-ethyltetrahydro-2H-pyran-2-one. The "(6S)-" designation specifies the stereochemistry at the 6th position of the pyran-2-one ring.

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	(6S)-6-ethyl-oxan-2-one
CAS Number	108943-44-8[1]
Racemic CAS	3301-90-4[2][3]
Molecular Formula	C ₇ H ₁₂ O ₂ [1]
Molecular Weight	128.17 g/mol [1]
InChI	InChI=1S/C7H12O2/c1-2-6-4-3-5-7(8)9-6/h6H,2-5H2,1H3/t6-/m0/s1[1]
InChIKey	JFVQYQDTHWLYHG-LURJTMIESA-N[1]
SMILES	CC[C@H]1CCCC(=O)O1[1]

A variety of synonyms are used to refer to this compound, which can sometimes lead to ambiguity. It is crucial to use the specific CAS number to ensure the correct enantiomer is being referenced.

Common Synonyms:

- (S)- δ -Heptalactone[1]
- (S)-5-Hydroxyheptanoic acid lactone[3]
- (-)- δ -Heptalactone[1]
- (-)-Heptan-5-olide[1]
- 2H-Pyran-2-one, 6-ethyltetrahydro-, (6S)-[1]
- (S)-6-Ethyl-tetrahydropyran-2-one
- δ -Ethyl- δ -valerolactone

Physicochemical Properties

The physicochemical properties of (6S)-6-ethyltetrahydro-2H-pyran-2-one are essential for its handling, formulation, and application. While specific data for the (S)-enantiomer is not always available, data for the racemic mixture (δ -heptalactone) provides a close approximation.

Table 2: Physicochemical Properties of δ -Heptalactone (Racemic)

Property	Value	Source
Appearance	Colorless, clear, oily to viscous liquid	[4]
Odor	Coconut-like, sweet, nutty, caramellic, tonka, hay	[2][5]
Flavor	Lactonic, sweet, creamy, coconut, coumarinic, milky, tobacco	[5]
Boiling Point	68-69 °C @ 1 Torr	[6]
Specific Gravity	1.031 - 1.037 @ 25 °C	[4]
Refractive Index	1.451 - 1.457 @ 20 °C	[4]
Flash Point	> 93.33 °C (> 200 °F)	[4]
Solubility	Slightly soluble in water; soluble in alcohol and fixed oils	[5]

Synthesis and Manufacturing

The enantioselective synthesis of chiral δ -lactones like (6S)-6-ethyltetrahydro-2H-pyran-2-one is a key challenge and an active area of research. Several strategies have been developed to achieve high enantiomeric purity.

General Strategies for Chiral δ -Lactone Synthesis

The synthesis of chiral lactones often involves the creation of a stereocenter, followed by lactonization. Common approaches include:

- **Asymmetric Hydrogenation:** The reduction of a corresponding keto acid using a chiral catalyst can produce the desired enantiomer of the hydroxy acid, which then undergoes spontaneous or acid-catalyzed lactonization.
- **Biocatalysis:** Enzymes, such as dehydrogenases or lipases, can be employed for the stereoselective reduction of keto acids or the resolution of racemic hydroxy acids.
- **Chiral Pool Synthesis:** Starting from a readily available chiral molecule (the "chiral pool"), a series of reactions are performed to construct the target lactone while retaining the initial stereochemistry.
- **Asymmetric Catalysis:** The use of chiral catalysts to control the stereochemical outcome of a variety of reactions, such as aldol reactions or Michael additions, can be used to build the chiral backbone of the lactone.

Illustrative Synthetic Workflow: Enantioselective Synthesis of a δ -Lactone

While a specific, detailed protocol for the industrial-scale synthesis of (6S)-6-ethyltetrahydro-2H-pyran-2-one is not readily available in the public domain, the following represents a generalized workflow based on common synthetic strategies for related chiral lactones. This example illustrates an asymmetric hydrogenation approach.

Caption: Generalized workflow for the enantioselective synthesis of (6S)-6-ethyltetrahydro-2H-pyran-2-one.

Step-by-Step Methodology (Conceptual):

- **Preparation of the Precursor:** 5-Oxoheptanoic acid is prepared through standard organic synthesis methods.
- **Asymmetric Hydrogenation:**
 - The 5-oxoheptanoic acid is dissolved in a suitable solvent (e.g., methanol, ethanol).
 - A chiral ruthenium or rhodium-based catalyst (e.g., a BINAP-Ru complex) is added.

- The mixture is subjected to a hydrogen atmosphere under pressure and controlled temperature. The chiral catalyst directs the hydrogenation to stereoselectively form (S)-5-hydroxyheptanoic acid.
- The progress of the reaction is monitored by techniques such as TLC or GC.
- Lactonization and Purification:
 - Upon completion of the hydrogenation, the catalyst is removed by filtration.
 - The solvent is evaporated.
 - The resulting crude (S)-5-hydroxyheptanoic acid may spontaneously cyclize to the lactone, or the lactonization can be promoted by the addition of a catalytic amount of acid (e.g., p-toluenesulfonic acid) and gentle heating.
 - The final product, (6S)-6-ethyltetrahydro-2H-pyran-2-one, is purified by vacuum distillation or column chromatography.

Analytical Characterization

The identity, purity, and enantiomeric excess of (6S)-6-ethyltetrahydro-2H-pyran-2-one are determined using a combination of spectroscopic and chromatographic techniques.

Spectroscopic Analysis

Nuclear Magnetic Resonance (NMR) Spectroscopy: NMR is a powerful tool for structural elucidation. While a specific spectrum for the (S)-enantiomer is not publicly available, the expected chemical shifts for the racemic mixture can be inferred from related structures and general principles^[4].

Table 3: Predicted ¹H and ¹³C NMR Chemical Shifts for 6-Ethyltetrahydro-2H-pyran-2-one

Assignment	Predicted ^1H NMR (ppm)	Predicted ^{13}C NMR (ppm)
-CH ₂ - (ethyl)	~1.70 (quintet)	~28
-CH ₃ (ethyl)	~0.95 (triplet)	~9
-CH-O-	~4.30 (multiplet)	~80
-CH ₂ -C=O	~2.50 (multiplet)	~30
Ring -CH ₂ -	~1.80-2.00 (multiplets)	~18, ~29
C=O	-	~172

Note: These are estimated values and may vary depending on the solvent and experimental conditions.

Mass Spectrometry (MS): Mass spectrometry provides information about the molecular weight and fragmentation pattern of the molecule. For δ -lactones, common fragmentation involves the loss of the alkyl side chain and cleavage of the lactone ring[7].



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Caption: A simplified representation of a potential mass spectrometry fragmentation pathway.

Chromatographic Analysis

Gas Chromatography (GC): GC is used to assess the purity of the compound. When coupled with a mass spectrometer (GC-MS), it provides both retention time and mass spectral data for identification.

Chiral Gas Chromatography (GC): To determine the enantiomeric excess (e.e.) of (6S)-6-ethyltetrahydro-2H-pyran-2-one, a specialized chiral GC column is required. These columns contain a chiral stationary phase that interacts differently with the two enantiomers, leading to their separation[8][9].

Illustrative Chiral GC Protocol:

- Column Selection: A cyclodextrin-based chiral capillary column (e.g., a β - or γ -cyclodextrin derivative) is typically used.
- Sample Preparation: A dilute solution of the lactone is prepared in a suitable solvent (e.g., hexane or dichloromethane).
- GC Conditions:
 - Injector Temperature: 250 °C
 - Oven Program: A temperature gradient is programmed to ensure good separation, for example, starting at 60 °C and ramping up to 220 °C.
 - Carrier Gas: Helium or hydrogen at a constant flow rate.
 - Detector: Flame Ionization Detector (FID) or Mass Spectrometer (MS).
- Data Analysis: The retention times of the two enantiomers will differ, allowing for their quantification and the calculation of the enantiomeric excess.

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